

CAS number for 4-(4-Chlorophenyl)cyclohexanone

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)cyclohexanone

Cat. No.: B027520

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An In-depth Technical Guide to 4-(4-Chlorophenyl)cyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-(4-chlorophenyl)cyclohexanone**, a key chemical intermediate with significant applications in synthetic chemistry and pharmaceutical research. This document delves into its chemical and physical properties, synthesis, analytical characterization, applications in drug discovery, and safety protocols.

Introduction and Chemical Identity

4-(4-Chlorophenyl)cyclohexanone, identified by the CAS Number 14472-80-1, is an organic compound featuring a cyclohexanone ring substituted with a 4-chlorophenyl group.^[1] This 4-aryl-cyclohexanone scaffold is a versatile pharmacophore, making the compound a valuable building block in the development of novel therapeutic agents.^[2] Its structure allows for a variety of chemical modifications, enabling the synthesis of diverse molecular architectures for investigation in medicinal chemistry. The chlorophenyl substituent notably influences the molecule's physicochemical properties, such as lipophilicity, which can be critical for its interaction with biological targets.

Physicochemical Properties

A clear understanding of the physicochemical properties of **4-(4-chlorophenyl)cyclohexanone** is fundamental for its application in research and synthesis. These properties dictate the choice of solvents, reaction conditions, and purification methods.

Property	Value	Source(s)
CAS Number	14472-80-1	[1]
Molecular Formula	C ₁₂ H ₁₃ ClO	[3]
Molecular Weight	208.68 g/mol	[3]
Appearance	White to off-white solid	[4]
Melting Point	133-135 °C	[4]
Solubility	Soluble in organic solvents like chloroform and methanol.	[4]

Synthesis of 4-(4-Chlorophenyl)cyclohexanone

The synthesis of **4-(4-chlorophenyl)cyclohexanone** is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity. A common and effective pathway involves the oxidation of the corresponding alcohol, 4-(4-chlorophenyl)cyclohexanol.

Synthetic Pathway Overview

A prevalent synthetic route involves a Grignard reaction followed by oxidation. This method is favored for its reliability and relatively high yields. The key steps are:

- Grignard Reaction: Formation of a Grignard reagent from 4-chlorobromobenzene, which then reacts with cyclohexanone to produce 1-(4-chlorophenyl)cyclohexan-1-ol.
- Dehydration: The resulting tertiary alcohol is dehydrated, typically using an acid catalyst, to yield 4-(4-chlorophenyl)cyclohexene.
- Oxidation: The cyclohexene intermediate is then oxidized to form **4-(4-chlorophenyl)cyclohexanone**.

An alternative and often higher-yielding approach starts with the catalytic hydrogenation of an unsaturated precursor, 4-(4-chlorophenyl)-3-cyclohexen-1-ol, to produce 4-(4-chlorophenyl)cyclohexanol.^[4] This secondary alcohol is then oxidized to the target ketone.^[4]

Experimental Protocol: Oxidation of 4-(4-chlorophenyl)cyclohexanol

This protocol details a high-yield oxidation method. The choice of a mild oxidizing agent like sodium hypochlorite is crucial to prevent over-oxidation or side reactions.

Materials:

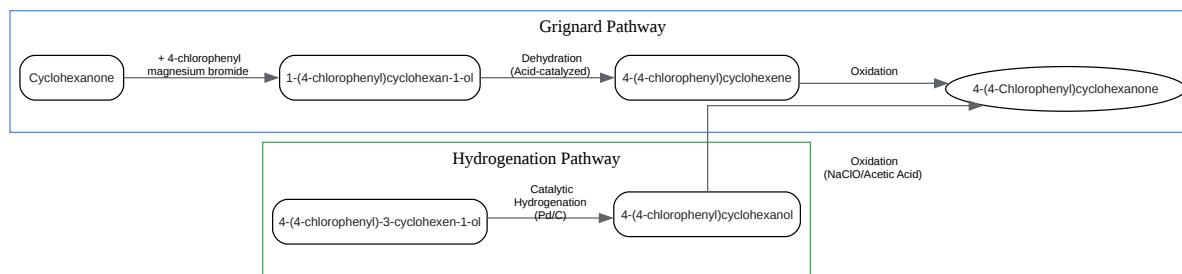
- 4-(4-chlorophenyl)cyclohexanol
- Sodium hypochlorite (NaClO) solution
- Acetic acid
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, magnetic stirrer, separatory funnel, and standard glassware

Procedure:

- Dissolve 4-(4-chlorophenyl)cyclohexanol in a suitable organic solvent, such as dichloromethane, in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of sodium hypochlorite in acetic acid to the cooled solution with vigorous stirring. The use of acetic acid as a solvent for NaClO provides an effective oxidizing medium.^[4]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Once the reaction is complete, quench the reaction by adding a saturated solution of sodium bicarbonate to neutralize the acetic acid.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield pure **4-(4-chlorophenyl)cyclohexanone**. This oxidation step has been reported to achieve a yield of up to 87%.^[4]

Synthesis Workflow Diagram



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Caption: Synthetic pathways to **4-(4-Chlorophenyl)cyclohexanone**.

Spectroscopic and Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of synthesized **4-(4-chlorophenyl)cyclohexanone**. The following spectroscopic techniques are routinely employed.

Technique	Expected Characteristics
¹ H NMR	Signals in the aromatic region (typically δ 7.0-7.5 ppm) corresponding to the protons of the chlorophenyl ring, and signals in the aliphatic region for the cyclohexanone ring protons.
¹³ C NMR	A signal for the carbonyl carbon (C=O) typically in the range of δ 200-210 ppm, along with signals for the aromatic and aliphatic carbons.
IR Spectroscopy	A strong, sharp absorption band characteristic of a ketone C=O stretch, typically around 1710 cm^{-1} . ^[5]
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound ($m/z \approx 208.68$), along with a characteristic isotopic pattern for the presence of a chlorine atom.

Applications in Research and Drug Development

The structural features of **4-(4-chlorophenyl)cyclohexanone** make it a valuable starting material and scaffold in medicinal chemistry and drug discovery.

A Versatile Chemical Building Block

The ketone functional group is a reactive handle that allows for a wide array of chemical transformations, including:

- Reductive amination: To introduce amine functionalities.
- Wittig reactions: To form carbon-carbon double bonds.
- Aldol condensations: To create larger, more complex structures.

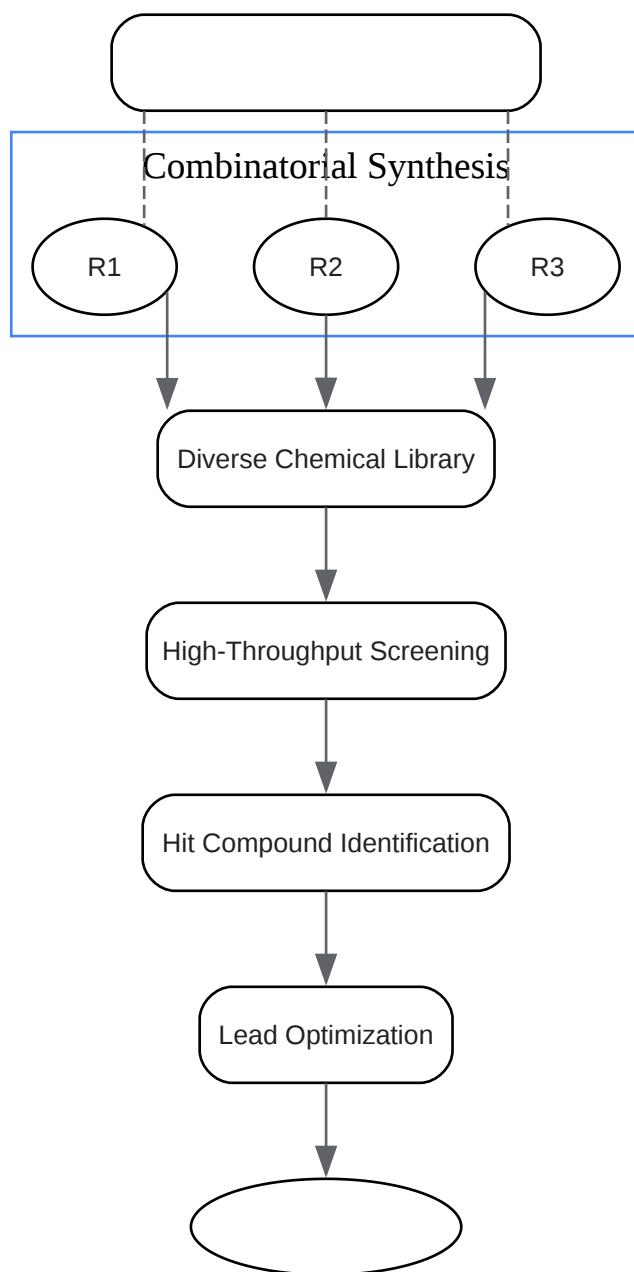
These reactions enable the synthesis of a diverse range of derivatives from the **4-(4-chlorophenyl)cyclohexanone** core.

Scaffold for Combinatorial Chemistry and Drug Discovery

In drug discovery, **4-(4-chlorophenyl)cyclohexanone** serves as an excellent scaffold for the creation of chemical libraries for high-throughput screening. By systematically modifying the core structure, large numbers of diverse compounds can be rapidly synthesized and tested for biological activity against various targets like enzymes and receptors.

The 4-arylcylohexanone core is a key pharmacophore in compounds with potential therapeutic applications. For instance, derivatives of the closely related 4-(4-chlorophenyl)cyclohexane carbohydrazide have been synthesized and shown to possess antibacterial activity.^{[2][6]} Furthermore, analogs such as 4-amino-4-arylcylohexanones have demonstrated potent analgesic properties, with some showing efficacy comparable to established pain-relief medications.^[2]

Role in Drug Discovery Workflow



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Caption: Use of the scaffold in a drug discovery workflow.

Safety and Handling

Appropriate safety precautions must be observed when handling **4-(4-chlorophenyl)cyclohexanone** and related compounds.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.^[7] Safety goggles conforming to EN166 (EU) or NIOSH (US) standards are recommended.^[8]
- Ventilation: Handle in a well-ventilated place to avoid the formation and inhalation of dust and aerosols.^[8]
- First Aid Measures:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.^[8]
 - Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.^[8]
 - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.^[8]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.^[8]
- Firefighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.^[8]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.^[8]

Conclusion

4-(4-Chlorophenyl)cyclohexanone is a compound of significant interest to the scientific community, particularly those involved in organic synthesis and pharmaceutical development. Its well-defined chemical properties, established synthetic routes, and the versatility of its 4-aryl cyclohexanone scaffold make it an important intermediate for creating complex molecules and libraries of compounds for drug discovery. A thorough understanding of its synthesis, characterization, and safe handling is paramount for its effective use in research and development.

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